

Technical Deep Dive: Structure-Activity Relationship of Phenylguanidine Derivatives

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Compound of Interest

Compound Name: *1-(4,6-dimethylpyrimidin-2-yl)-3-phenylguanidine*

CAS No.: *16018-49-8*

Cat. No.: *B095238*

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Executive Summary: The Privileged Scaffold

Phenylguanidine derivatives represent a "privileged scaffold" in medicinal chemistry—a molecular framework capable of providing ligands for diverse biological targets. The core pharmacophore consists of a lipophilic phenyl ring coupled to a highly basic, polar guanidine moiety (

).

This duality allows the scaffold to participate in:

- Cation- interactions and Hydrogen bonding (via the guanidine head).
- Hydrophobic pocket occupancy (via the phenyl tail).

The biological activity of these derivatives is not monolithic; it bifurcates distinctively based on substitution patterns, primarily targeting Alpha-2 Adrenergic Receptors (

-AR) and Sodium-Calcium Exchangers (NCX).

Pharmacophore & Mechanistic Targets[1][2][3]

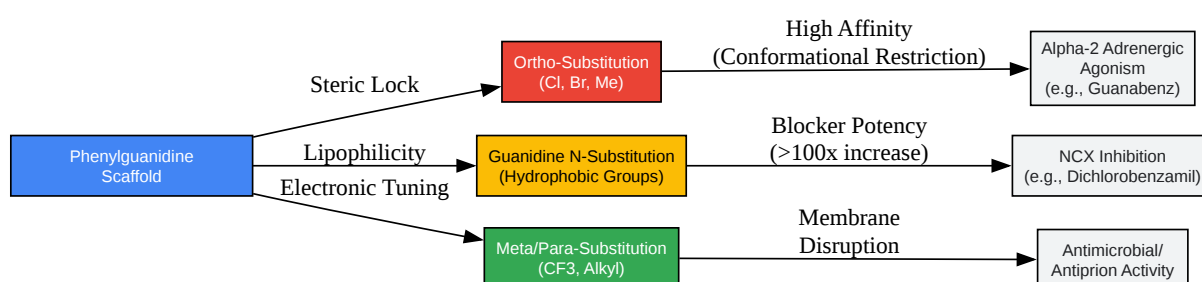
The Core Structure

The template structure comprises a phenyl ring attached to the nitrogen of a guanidine group.

- Region A (Phenyl Ring): Controls steric fit and electronic distribution.
- Region B (Linker/Nitrogen): The position; critical for conformational locking.
- Region C (Guanidine Head): The primary interaction site for anionic residues (e.g., Aspartate/Glutamate) in receptor binding pockets.

Mechanism of Action Map

The following diagram illustrates the divergence in pharmacological targets based on structural modifications.



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Figure 1: SAR divergence map showing how specific structural zones dictate target selectivity.

Detailed Structure-Activity Relationships (SAR)

Alpha-2 Adrenergic Agonism (The Guanabenz Paradigm)

Compounds like Guanabenz and Guanfacine utilize the phenylguanidine scaffold to mimic the imidazoline ring of clonidine.

- Ortho-Substitution is Critical:
 - Effect: Substitution at the 2,6-positions (e.g., Cl, Cl) forces the phenyl ring to rotate perpendicular to the guanidine plane. This non-planar conformation is essential for fitting into the hydrophobic pocket of the α_2 -AR.
 - Data: Removal of ortho-chlorines (e.g., in unsubstituted phenylguanidine) results in a drastic loss of affinity (shifts from nM to μ M range).
- Electronic Effects: Electron-withdrawing groups (EWGs) like Cl or NO_2 on the ring decrease the basicity of the guanidine slightly, optimizing the ionization state for receptor binding at physiological pH.

Sodium-Calcium Exchanger (NCX) Inhibition

In heart failure models, inhibiting the reverse mode of NCX prevents calcium overload. Phenylguanidine derivatives (often related to amiloride) are potent blockers.

- N-Terminal Substitution:
 - Effect: Unlike α_2 -AR agonists, NCX inhibitors benefit from hydrophobic substitutions on the terminal guanidine nitrogens.

- Example: 3',4'-Dichlorobenzamil (DCB). The addition of a hydrophobic benzyl group to the guanidine nitrogen increases inhibitory potency by ~100-fold compared to the parent amiloride.
- Mechanism: These hydrophobic tails likely interact with the transmembrane segments of the NCX protein, blocking the ion translocation pore.

Comparative Potency Data

Compound Class	Representative Structure	Key Substituent	Primary Target	Activity (/)
-Agonist	Guanabenz	2,6-Dichloro (Phenyl)	-AR	nM
NCX Inhibitor	3',4'-Dichlorobenzamil	N-Benzyl (Guanidine)	NCX (Cardiac)	M
Antimicrobial	3-CF ₃ -benzyloxy deriv. [1]	Meta-CF ₃ (Phenyl)	Bacterial Membrane	MIC g/mL

Experimental Methodologies

Synthesis Protocol: Guanylation of Anilines

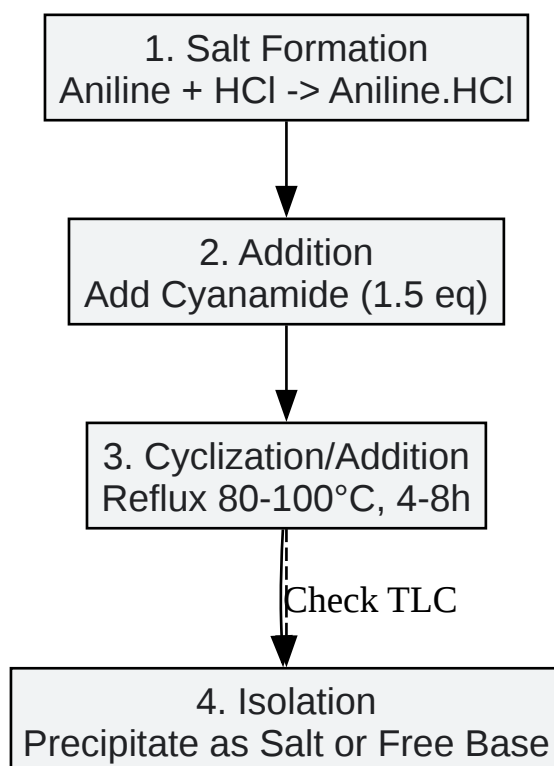
This protocol describes the synthesis of a generic substituted phenylguanidine via the cyanamide route. This method is preferred for its scalability and atom economy.

Reagents:

- Substituted Aniline (1.0 eq)
- Cyanamide (50% aq.[\[2\]](#) solution, 1.5 eq)
- Hydrochloric acid (conc.)
- Solvent: Ethanol or Water

Workflow:

- Salt Formation: Dissolve the aniline in ethanol. Add equimolar HCl dropwise to generate the aniline hydrochloride salt. Evaporate to dryness if necessary to remove excess HCl, or proceed in situ.
- Guanylation: Re-dissolve the salt in water/ethanol (1:1). Add Cyanamide solution.[\[2\]](#)
- Reflux: Heat the mixture to reflux () for 4–8 hours. Monitor via TLC (Mobile phase: DCM/MeOH 9:1).
- Workup: Cool the solution.
 - If precipitate forms: Filter and wash with cold acetone.
 - If no precipitate: Basify with NaOH to pH > 12 to precipitate the free base, or treat with to isolate as the carbonate salt.
- Purification: Recrystallize from water or ethanol/ether.



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Figure 2: Step-wise synthesis workflow for phenylguanidine derivatives.

Biological Assay: NCX Inhibition (Validation)

To verify NCX inhibitory activity, a Calcium Uptake Assay in membrane vesicles is the gold standard.

- Preparation: Isolate sarcolemmal vesicles from cardiac tissue (e.g., guinea pig left ventricle).
- Loading: Load vesicles with

by incubating in high NaCl buffer (160 mM NaCl).
- Initiation: Dilute

-loaded vesicles into

-free,

-containing buffer (containing

). This creates an outward

gradient, driving

influx via NCX (Reverse Mode).[3]
- Treatment: Add test phenylguanidine derivative at varying concentrations (0.1

M – 100

M).
- Termination: Stop reaction after 1–5 seconds using ice-cold

stop solution (blocks calcium channels).
- Quantification: Filter vesicles and measure radioactivity via liquid scintillation counting.
- Calculation: Plot % Inhibition vs. Log[Concentration] to determine

Future Directions & Computational Insights

Recent in silico docking studies suggest that the phenylguanidine scaffold can be further optimized for multi-target ligands (e.g., dual

/5-HT ligands) for neuropsychiatric disorders.

- Strategy: Link the guanidine nitrogen to a piperazine moiety.
- Rationale: The piperazine extends the pharmacophore to interact with secondary binding pockets in GPCRs, enhancing selectivity profiles and reducing cardiovascular side effects associated with pure agonism.

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